

# 4-(Trifluoromethyl)benzamide GHS and safety data sheet

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## Compound of Interest

Compound Name: 4-(Trifluoromethyl)benzamide

Cat. No.: B156667

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An In-Depth Technical Guide to the Safe Handling of 4-(Trifluoromethyl)benzamide

## Authored by a Senior Application Scientist

Introduction: **4-(Trifluoromethyl)benzamide** is a vital chemical intermediate and building block in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its utility stems from the presence of the trifluoromethyl group, which can significantly alter the metabolic stability, lipophilicity, and binding affinity of a parent molecule. However, the same properties that make it valuable in synthesis necessitate a thorough understanding of its hazard profile to ensure the safety of researchers and scientists. This guide provides an in-depth analysis of the Globally Harmonized System (GHS) classification for **4-(Trifluoromethyl)benzamide** and establishes field-proven protocols for its safe handling, storage, and disposal, grounded in the principles of scientific integrity and risk mitigation.

## Section 1: Chemical and Physical Identity

A foundational aspect of laboratory safety is the accurate identification of the substance being handled. The key identifiers and physical properties of **4-(Trifluoromethyl)benzamide** are summarized below.

Property	Value	Source
IUPAC Name	4-(trifluoromethyl)benzamide	[2]
CAS Number	1891-90-3	[2][3]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> F <sub>3</sub> NO	[2][3]
Molecular Weight	189.13 g/mol	[2][4]
Appearance	White to almost white crystalline powder	[1]
Solubility	Sparsely soluble in water	[1]

## Section 2: GHS Hazard Identification and Risk Assessment

**4-(Trifluoromethyl)benzamide** is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[3] Understanding this classification is the first step in a dynamic risk assessment process that protects laboratory personnel.

### GHS Classification Summary

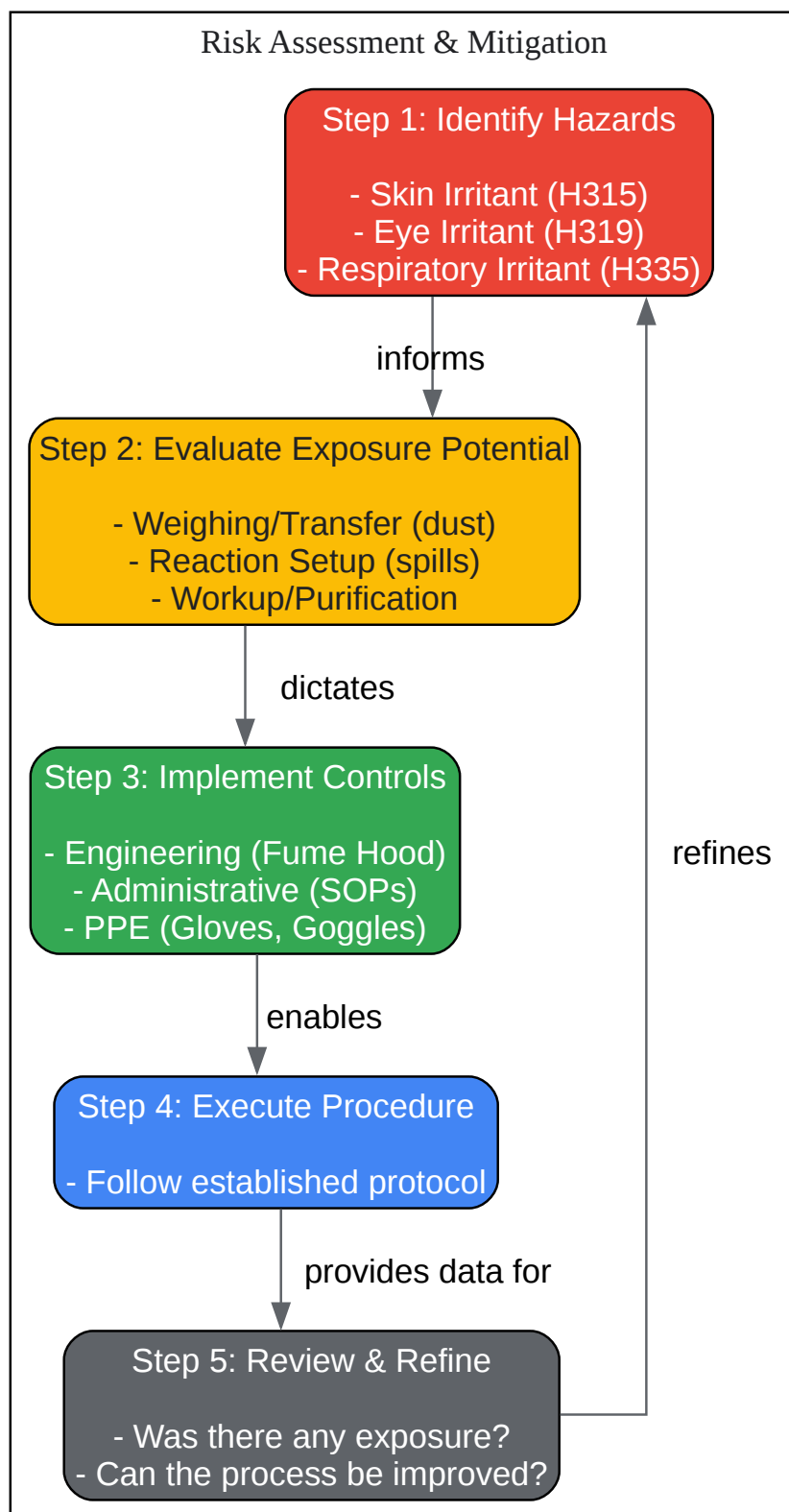
The compound is categorized as an irritant, with specific target organ toxicity upon single exposure.

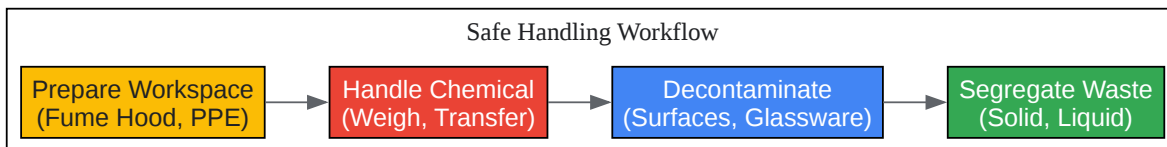
Hazard Classification	Hazard Statement	GHS Code	Pictogram	Signal Word
Skin Corrosion/Irritation, Category 2	Causes skin irritation	H315	GHS07 (Exclamation Mark)	Warning
Serious Eye Damage/Eye Irritation, Category 2	Causes serious eye irritation	H319	GHS07 (Exclamation Mark)	Warning
Specific Target Organ Toxicity — Single Exposure, Category 3	May cause respiratory irritation	H335	GHS07 (Exclamation Mark)	Warning

Expertise & Experience: The trifluoromethyl group ( $-\text{CF}_3$ ) is a strong electron-withdrawing group, which influences the electronic properties of the entire molecule. This, combined with the amide functionality, results in a compound that can act as a potent irritant. The particulate nature of the solid powder increases the risk of aerosolization, making respiratory tract irritation a primary concern during handling procedures like weighing or transfers. The risk assessment must therefore prioritize the containment of airborne dust.

## Risk Assessment Workflow

A self-validating safety protocol begins with a logical risk assessment. The following workflow should be adapted for any procedure involving **4-(Trifluoromethyl)benzamide**.





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Caption: A cyclical workflow emphasizing continuous safety practices.

## Section 6: Emergency Procedures and First Aid

In the event of an exposure or spill, a rapid and correct response is critical.

Exposure Type	Immediate Action	Follow-Up
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove all contaminated clothing. [3]	Seek medical attention if skin irritation occurs or persists. [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. [3]	Seek immediate medical attention. [3]
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. [3][5]	Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. [3][6]	Seek immediate medical attention. [3]
Minor Spill	Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite). Sweep up and place in a suitable, sealed container for disposal. [3][7]	Decontaminate the area with soap and water.

Expertise & Experience: For eye contact, the 15-minute flushing period is a minimum standard. The goal is to physically remove the irritant particles and dilute any dissolved chemical to non-harmful levels. Forcing the eyelids open to rinse underneath is crucial for ensuring complete decontamination. Never use neutralizing agents, as this can cause thermal burns and worsen the injury.

## Section 7: Waste Disposal and Decontamination

Proper disposal is a legal and ethical requirement to protect both personnel and the environment.

- **Waste Segregation:** All waste contaminated with **4-(Trifluoromethyl)benzamide**, including excess solid, contaminated gloves, and absorbent materials, must be collected in a clearly labeled, sealed hazardous waste container.
- **Disposal:** The sealed container must be disposed of through an approved waste disposal plant or via your institution's Environmental Health & Safety (EHS) department. [3] Do not dispose of this chemical in standard trash or down the drain.
- **Decontamination:** All glassware and equipment should be rinsed with an appropriate solvent (e.g., acetone, ethanol) in a fume hood. The rinsate should be collected as hazardous waste. Subsequently, wash the glassware with soap and water.

## References

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